

# role of Boron-10 in the stellar nucleosynthesis

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## Compound of Interest

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An In-Depth Technical Guide on the Role of **Boron-10** in Stellar Nucleosynthesis

## Executive Summary

**Boron-10** ( $^{10}\text{B}$ ), one of the two stable isotopes of boron, plays a unique and crucial role in our understanding of stellar physics and galactic chemical evolution. Unlike elements up to iron, boron is not a product of standard stellar nucleosynthesis, the fusion processes that power stars.[1][2][3] Instead,  $^{10}\text{B}$  is synthesized primarily through cosmic ray spallation in the interstellar medium.[4][5][6] Once incorporated into a newly forming star, it is readily destroyed at relatively low temperatures. This fragility makes **Boron-10** an exceptional tracer for stellar interior processes, such as rotational mixing and convection, providing insights into the physical conditions and evolution of stars.[7][8] This guide details the production and destruction pathways of  $^{10}\text{B}$ , presents key quantitative data, outlines experimental protocols for studying its reactions, and provides visual diagrams of these fundamental processes.

## Production Pathway: Cosmic Ray Spallation

The primary mechanism for the synthesis of light elements like lithium, beryllium, and boron (including  $^{10}\text{B}$ ) is cosmic ray spallation, also known as the x-process.[4][5] This process occurs not within stars but in the vast expanse of the interstellar medium (ISM).

**Mechanism:** Cosmic rays, which are highly energetic particles (predominantly protons and alpha particles) traveling through space, collide with nuclei in the ISM.[3] These collisions are energetic enough to fragment, or "spall," heavier nuclei, such as Carbon-12 ( $^{12}\text{C}$ ), Nitrogen-14 ( $^{14}\text{N}$ ), and Oxygen-16 ( $^{16}\text{O}$ ). The result of this fragmentation is the expulsion of protons, neutrons, and alpha particles, leaving behind a lighter nucleus.[6] The production of  $^{10}\text{B}$  is

thought to arise from spallation reactions on  $^{12}\text{C}$  and  $^{16}\text{O}$  targets. An example of such a reaction is a high-energy proton striking a  $^{14}\text{N}$  nucleus, yielding a proton, an alpha particle, and a  $^{10}\text{Be}$  nucleus, which subsequently decays into  $^{10}\text{B}$ .<sup>[4]</sup> This origin explains the relatively low abundance of boron in the cosmos compared to its neighbors, carbon and nitrogen, which are direct products of stellar fusion.<sup>[9]</sup>

## Destruction Pathways in Stellar Interiors

While  $^{10}\text{B}$  is created in the ISM, it is destroyed within the hot cores of stars.<sup>[3]</sup> The light elements are fragile and undergo nuclear reactions at temperatures significantly lower than those required for hydrogen fusion via the CNO cycle.<sup>[8]</sup> **Boron-10** is destroyed by proton capture reactions at temperatures around  $5 \times 10^6$  K.<sup>[10]</sup> This makes its surface abundance in a star a sensitive probe of mixing processes that can transport material from the surface to these hotter interior regions.<sup>[7][11]</sup>

The two primary destruction reactions for **Boron-10** are:

- $^{10}\text{B}(p, \alpha)^7\text{Be}$ : This is the dominant destruction channel. A proton fuses with a  $^{10}\text{B}$  nucleus, producing an alpha particle ( $^4\text{He}$  nucleus) and a Beryllium-7 nucleus.<sup>[12]</sup> This reaction has a relatively large cross-section at stellar energies.
- $^{10}\text{B}(p, \gamma)^{11}\text{C}$ : This is a competing radiative capture reaction where a proton is captured by  $^{10}\text{B}$  to form Carbon-11, releasing a gamma ray.<sup>[13]</sup> The  $^{11}\text{C}$  nucleus is unstable and subsequently decays to  $^{11}\text{B}$ . This reaction channel is generally less probable than the  $(p, \alpha)$  reaction.<sup>[12]</sup>

## Quantitative Data

### Isotopic Abundance

The natural abundance of boron isotopes is a key parameter established from terrestrial and meteoritic samples.

Isotope	Natural Abundance (%)	Protons	Neutrons
Boron-10 ( <sup>10</sup> B)	~19.9%	5	5
Boron-11 ( <sup>11</sup> B)	~80.1%	5	6

Table 1: Natural isotopic abundance of Boron.[\[14\]](#)

## Key Destruction Reactions

The following table summarizes the primary nuclear reactions that consume <sup>10</sup>B in stellar interiors. The astrophysical S-factor, S(E), is used to represent the reaction cross-section at low, stellar energies, factoring out the strong energy dependence from the Coulomb barrier.[\[15\]](#)

Reaction	Q-value (MeV)	Typical Stellar Energy Range	Notes
<sup>10</sup> B(p, α) <sup>7</sup> Be	1.147	10s - 100s keV	Dominant destruction channel. Its rate is influenced by a strong resonance near 10 keV. <a href="#">[12]</a> <a href="#">[16]</a>
<sup>10</sup> B(p, γ) <sup>11</sup> C	8.689	10s - 100s keV	A competing radiative capture reaction, contributing to the production of <sup>11</sup> B via the decay of <sup>11</sup> C. <a href="#">[13]</a> <a href="#">[17]</a>

Table 2: Primary destruction reactions for Boron-10 in stars.

# Experimental Protocols: Measuring the $^{10}\text{B}(\text{p}, \alpha)^7\text{Be}$ Reaction Cross-Section

Determining the rate of the  $^{10}\text{B}(\text{p}, \alpha)^7\text{Be}$  reaction at stellar energies is crucial for accurate stellar modeling. Since the cross-sections are extremely small at these low energies, direct measurements are challenging and often require extrapolation from higher-energy accelerator-based experiments.[\[12\]](#)[\[18\]](#)

## Methodology Summary:

- **Proton Beam Generation:** A particle accelerator is used to produce a monoenergetic beam of protons. The energy of the beam is precisely controlled and varied to scan the energy range of interest.
- **Target Preparation:** A thin, solid target enriched in **Boron-10** is placed in the beam path. The target's thickness and uniformity are critical for accurate measurements.
- **Reaction and Detection:** The proton beam strikes the  $^{10}\text{B}$  target, inducing the  $(\text{p}, \alpha)$  reaction. The resulting alpha particles are emitted at various angles.
- **Particle Identification:** Silicon surface barrier detectors are positioned at specific angles around the target to detect the emitted alpha particles.[\[16\]](#) These detectors measure the energy of the particles, allowing the alpha particles from the reaction of interest to be distinguished from background radiation and other reaction products.
- **Cross-Section Calculation:** By counting the number of detected alpha particles for a known number of incident protons and target nuclei, the reaction cross-section ( $\sigma$ ) can be determined at each beam energy.
- **S-Factor Extrapolation:** The measured cross-sections are converted into the astrophysical S-factor,  $S(E)$ , which is a more slowly varying function of energy. The S-factor is then extrapolated down to the low energies relevant for stellar interiors using theoretical models, such as R-matrix theory.[\[12\]](#)[\[19\]](#)

## Conclusion

**Boron-10** holds a distinct position in the field of nucleosynthesis. It is not forged in the fusion furnaces of stars but is instead a product of high-energy cosmic ray interactions within the interstellar medium. Its significance lies in its fragility; once inside a star, it is efficiently destroyed by proton capture at relatively low temperatures. This characteristic makes  $^{10}\text{B}$  an invaluable diagnostic tool, allowing researchers to probe the extent of mixing processes within stellar interiors. The study of  $^{10}\text{B}$  production and destruction reactions, refined by precise experimental data, continues to enhance the accuracy of stellar evolution models and deepen our understanding of the life cycle of stars and the chemical evolution of the galaxy.

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## References

- 1. Boron - Wikipedia [en.wikipedia.org]
- 2. reddit.com [reddit.com]
- 3. Where Does the Element Boron Come From? | Physics Van | Illinois [van.physics.illinois.edu]
- 4. Cosmic ray spallation - Wikipedia [en.wikipedia.org]
- 5. content-calpoly-edu.s3.amazonaws.com [content-calpoly-edu.s3.amazonaws.com]
- 6. Nucleosynthesis - Wikipedia [en.wikipedia.org]
- 7. Boron depletion in Galactic early B-type stars reveals two different main sequence star populations | Astronomy & Astrophysics (A&A) [aanda.org]
- 8. Boron depletion in Galactic early B-type stars reveals two different main sequence star populations [arxiv.org]
- 9. Star - Fusion, Nucleosynthesis, Elements | Britannica [britannica.com]
- 10. Precise boron abundance in a sample of metal-poor stars from far-ultraviolet lines | Astronomy & Astrophysics (A&A) [aanda.org]
- 11. arxiv.org [arxiv.org]
- 12. Frontiers | Threshold effects in the  $^{10}\text{B}(p,\alpha)^7\text{Be}$ ,  $^{12}\text{C}(p,\gamma)^{13}\text{N}$  and  $^{14}\text{N}(p,\gamma)^{15}\text{O}$  reactions [frontiersin.org]

- 13. [2402.06433] Reaction rate of the radiative capture proton by  $^{10}\text{B}$  [arxiv.org]
- 14. youtube.com [youtube.com]
- 15. Stellar nucleosynthesis - Wikipedia [en.wikipedia.org]
- 16. taylorfrancis.com [taylorfrancis.com]
- 17. [PDF] REACTION RATE OF RADIATIVE CAPTURE PROTON BY  $^{10}\text{B}$  | Semantic Scholar [semanticscholar.org]
- 18. frontiersin.org [frontiersin.org]
- 19. pubs.aip.org [pubs.aip.org]
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